

Reducing burn-in degradation in Itic-4F solar cells

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Compound of Interest

Compound Name: *Itic-4F*

Cat. No.: *B15550477*

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Technical Support Center: Itic-4F Solar Cells

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in mitigating burn-in degradation in **Itic-4F** based organic solar cells.

Troubleshooting Guides

Issue 1: Rapid initial drop in Power Conversion Efficiency (PCE) after fabrication.

- Question: My new **Itic-4F** solar cell shows a significant drop in efficiency within the first few hours of testing under illumination. What could be the cause and how can I fix it?
- Answer: This rapid initial degradation, often termed "burn-in," is a common issue in non-fullerene organic solar cells. The primary causes are often related to metastable morphology of the active layer and instability at the interfaces between layers.^{[1][2][3]}
 - Morphological Instability: The initial blend morphology of the donor polymer (e.g., PTB7-Th) and the **Itic-4F** acceptor may not be in a thermodynamically stable state.^[2] Under illumination and/or heat, the molecules can rearrange, leading to phase separation and the formation of large, inefficient domains.^[1]
 - Interfacial Degradation: Instability at the interfaces between the active layer and the charge transport layers (ETL and HTL) can also contribute to burn-in. This can involve

diffusion of materials between layers or chemical reactions at the interface, leading to increased resistance and charge recombination.[1]

Troubleshooting Steps:

- **Thermal Annealing:** Post-fabrication thermal annealing can help to optimize and stabilize the active layer morphology. Annealing provides the thermal energy for molecules to rearrange into a more ordered and stable state, which can reduce the driving force for further changes during operation.[1] A typical starting point is to anneal the devices at 80-120°C for 3-10 minutes.[1]
- **Solvent Additives:** The use of a high-boiling-point solvent additive, such as 1,8-diiodooctane (DIO), in the active layer solution can help to control the film morphology during spin coating.[4][5] DIO can selectively dissolve the acceptor, promoting the formation of a more intermixed and stable blend.[5] However, residual additive can sometimes be detrimental, so optimization of the additive concentration and post-deposition treatment is crucial.[1]
- **Interfacial Layer Engineering:** Employing stable and robust electron transport layers (ETLs) and hole transport layers (HTLs) is critical. For inverted device structures, a common ETL is Zinc Oxide (ZnO). Ensuring a high-quality, uniform, and defect-free ZnO layer can improve charge extraction and reduce interfacial recombination.

Issue 2: Significant Fill Factor (FF) and Short-Circuit Current (Jsc) loss under continuous illumination.

- **Question:** My **Itic-4F** device shows a steady decrease in FF and Jsc during prolonged light soaking, even after initial burn-in. What is happening and what can I do?
- **Answer:** This behavior is often linked to photodegradation of the active layer materials and interfaces, particularly when exposed to UV light.[6][7]
 - **UV-Induced Degradation:** The high-energy photons in the UV portion of the solar spectrum can induce photochemical reactions in the organic materials, leading to the formation of charge traps and degradation of the molecular structure.[6] This can impair charge transport and increase recombination, resulting in lower Jsc and FF.

- Photo-oxidation: If the device is not perfectly encapsulated, the presence of oxygen and light can lead to photo-oxidation of the active layer components.[6] **Itic-4F** has been shown to be susceptible to degradation triggered by oxygen and light.[6][8]

Troubleshooting Steps:

- UV Filtering: Fabricate and test your devices under a UV filter to assess the impact of UV light. If performance is significantly more stable, it confirms that UV-induced degradation is a major factor. In practical applications, a UV-filtering encapsulation layer would be beneficial.
- Encapsulation: Proper encapsulation is crucial to prevent the ingress of oxygen and moisture, which accelerate photodegradation. Use of a high-quality UV-curable epoxy and glass encapsulation can significantly improve device lifetime.
- Material Stability: While **Itic-4F** is a high-performing acceptor, its inherent photostability can be a limiting factor. The fluorination in **Itic-4F** generally improves its stability compared to its non-fluorinated counterpart, ITIC.[6][8]

Frequently Asked Questions (FAQs)

- Q1: What is the primary mechanism of burn-in degradation in **Itic-4F** solar cells?
 - A1: The primary mechanism is often the metastable morphology of the bulk heterojunction (BHJ) active layer.[2] This leads to molecular rearrangement and phase separation under operational stress (light and heat), causing a decrease in device performance.[1] Interfacial degradation also plays a significant role.[1]
- Q2: How does thermal annealing help in reducing burn-in?
 - A2: Thermal annealing provides the necessary energy for the donor and acceptor molecules in the active layer to rearrange into a more thermodynamically stable and ordered morphology.[1] This reduces the driving force for further morphological changes during device operation, thus mitigating burn-in degradation.
- Q3: What is the role of solvent additives like DIO?

- A3: Solvent additives like 1,8-diiodooctane (DIO) are high-boiling-point liquids that are added in small quantities to the active layer solution. They can selectively dissolve one of the components (often the acceptor), which influences the drying dynamics during spin coating and promotes the formation of a more favorable and stable interpenetrating network morphology.[\[4\]](#)[\[5\]](#)
- Q4: Is UV degradation a significant issue for **Itic-4F** cells?
 - A4: Yes, UV-induced degradation can be a significant factor limiting the lifetime of **Itic-4F** solar cells.[\[6\]](#) High-energy UV photons can cause photochemical reactions that degrade the organic materials and create charge traps.[\[6\]](#)[\[7\]](#)
- Q5: How can I improve the long-term stability of my **Itic-4F** devices?
 - A5: A combination of strategies is required:
 - Optimize the active layer morphology through thermal annealing and the use of additives.
 - Employ stable charge transport layers to create robust interfaces.
 - Use high-quality encapsulation to protect the device from oxygen and moisture.
 - Consider using a UV-filtering layer to mitigate photodegradation.

Quantitative Data

Table 1: Effect of Thermal Annealing on PTB7-Th:**Itic-4F** Device Performance

Annealing Temperature (°C)	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
No Annealing	0.81	15.5	58.2	7.3	[1]
80	0.82	16.1	62.5	8.2	[1]
100	0.82	16.5	65.1	8.8	[1]
120	0.81	16.3	63.7	8.4	[1]

Table 2: Influence of Solvent Additive (2% v/v AA) on PTB7-Th:Itic-4F Device Performance

Additive	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Without AA	0.85	14.98	55.2	7.03	[6]
With AA	0.85	16.27	59.4	8.20	[6]

Experimental Protocols

1. Fabrication of Inverted PTB7-Th:Itic-4F Solar Cells

This protocol describes the fabrication of an inverted organic solar cell with the structure: Glass/ITO/ZnO/PTB7-Th:Itic-4F/MoOx/Ag.

- Substrate Cleaning:
 - Clean patterned Indium Tin Oxide (ITO) coated glass substrates by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen gun and then treat with UV-ozone for 15 minutes to improve the wettability and work function of the ITO.
- Electron Transport Layer (ETL) Deposition:

- Prepare a ZnO precursor solution by dissolving zinc acetate dihydrate and ethanolamine in 2-methoxyethanol.
- Spin-coat the ZnO precursor solution onto the cleaned ITO substrates at 3000 rpm for 30 seconds.
- Anneal the substrates at 200°C for 1 hour in air to form a uniform ZnO layer.
- Active Layer Deposition:
 - Prepare the active layer solution by dissolving PTB7-Th and **Itic-4F** (typically in a 1:1 to 1:1.5 weight ratio) in a suitable solvent such as chlorobenzene or o-xylene, with or without a solvent additive (e.g., 0.25-3% v/v DIO).
 - Stir the solution overnight at a slightly elevated temperature (e.g., 40-50°C) to ensure complete dissolution.
 - Spin-coat the active layer solution onto the ZnO layer in a nitrogen-filled glovebox. The spin speed and time should be optimized to achieve the desired film thickness (typically 80-120 nm).
- Hole Transport Layer (HTL) and Electrode Deposition:
 - Thermally evaporate a thin layer of Molybdenum Oxide (MoOx) (typically 5-10 nm) onto the active layer as the HTL.
 - Subsequently, thermally evaporate a thick layer of Silver (Ag) (typically 80-100 nm) as the top electrode through a shadow mask to define the device area.

2. Thermal Annealing Procedure

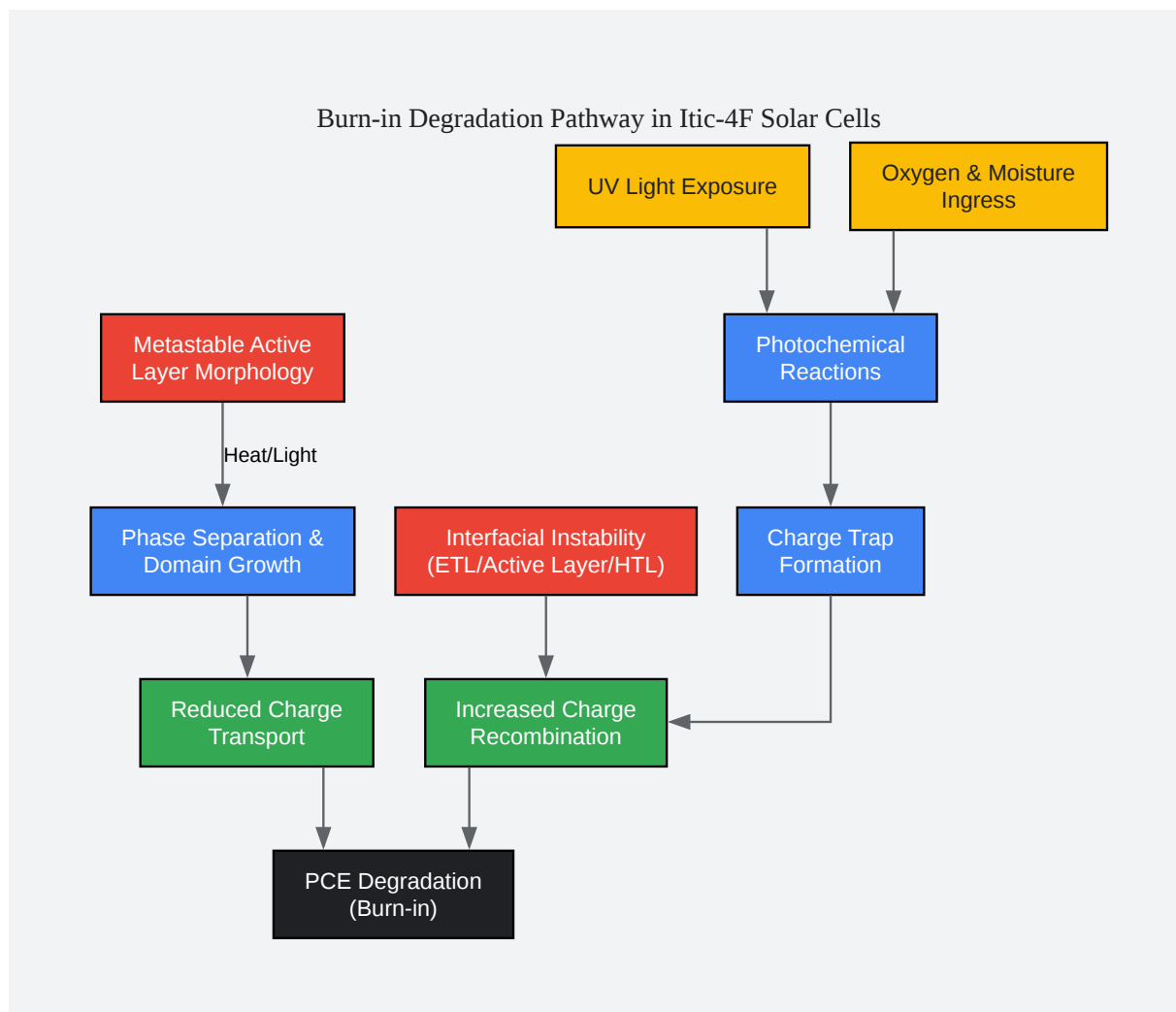
- After the deposition of the top electrode, place the completed devices on a hotplate inside a nitrogen-filled glovebox.
- Set the hotplate to the desired annealing temperature (e.g., 80°C, 100°C, or 120°C).^[1]
- Anneal the devices for a specified duration (e.g., 3, 5, or 10 minutes).^[1]

- Allow the devices to cool down to room temperature before characterization.

3. UV-Light Soaking Test (ISOS-L-2 Protocol)

- Encapsulate the devices to prevent extrinsic degradation.
- Place the devices in a temperature-controlled chamber under a solar simulator with a UV component (AM1.5G spectrum).
- Maintain the device temperature at a constant value (e.g., 25°C or 65°C).
- Continuously illuminate the devices at 1 sun intensity (100 mW/cm²).
- Periodically measure the current-voltage (J-V) characteristics of the devices to monitor the degradation of photovoltaic parameters (PCE, Voc, Jsc, FF).

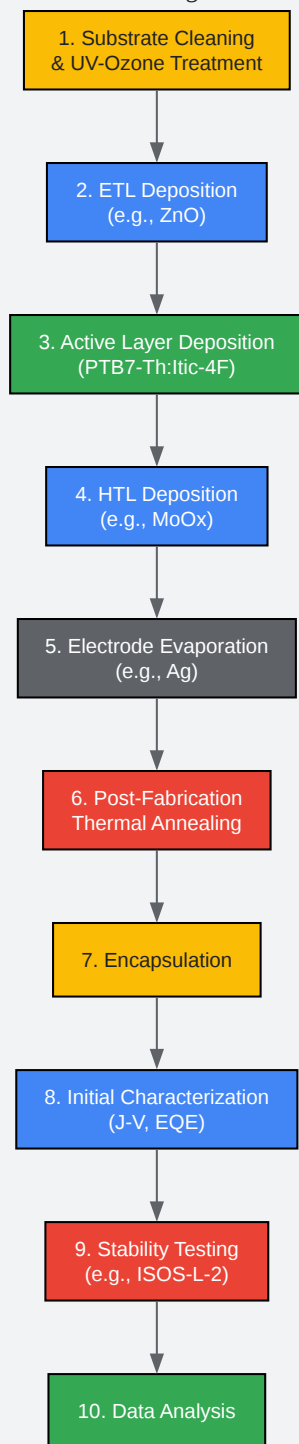
Visualizations



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Caption: Key factors contributing to burn-in degradation in **Itic-4F** solar cells.

Experimental Workflow for Fabricating and Testing Itic-4F Solar Cells



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Caption: A typical workflow for the fabrication and stability testing of **Itic-4F** solar cells.

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